

Technical Guide: Safety and Handling of Methyl 4-bromo-3-formylbenzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-3-formylbenzoate

Cat. No.: B1322973

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Methyl 4-bromo-3-formylbenzoate** (CAS No: 858124-35-3). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing potential risks.

Chemical Identification and Physical Properties

Methyl 4-bromo-3-formylbenzoate is a solid organic compound. Key identification and physical property data are summarized below.

Identifier	Value	Source
IUPAC Name	methyl 4-bromo-3-formylbenzoate	[1]
CAS Number	858124-35-3	
Molecular Formula	C ₉ H ₇ BrO ₃	[1] [2]
Molecular Weight	243.05 g/mol	[1] [2] [3]
Physical Form	Solid	

Physical Property	Value	Notes	Source
logP	1.9	Computed	[1]
Topological Polar Surface Area (TPSA)	43.4 Å ²	Computed	[1]

Note: Experimental data for properties such as melting point, boiling point, and flash point are not consistently available. All personnel should handle this compound as a solid with unknown thermal decomposition properties.

Hazard Identification and Classification

Methyl 4-bromo-3-formylbenzoate is classified as a hazardous substance. The GHS classification and corresponding hazard statements are critical for understanding the potential risks.

GHS Classification	Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation

Signal Word:Warning[\[3\]](#)

GHS Pictogram:[\[3\]](#)

- GHS07 (Exclamation mark)

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

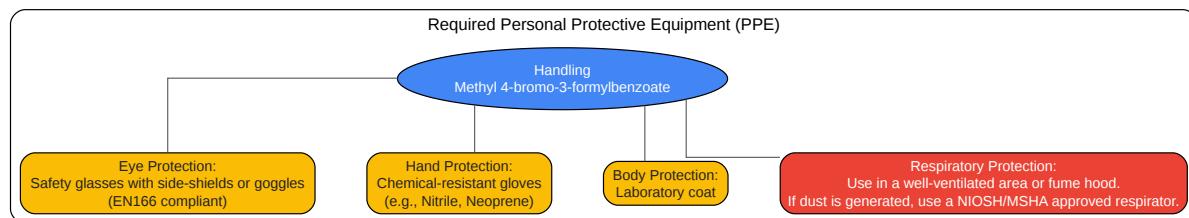
Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Aspect	Protocol
Handling	Use only outdoors or in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Avoid contact with skin and eyes.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store in a dry, cool place. For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure. The following diagram outlines the necessary PPE for handling **Methyl 4-bromo-3-formylbenzoate**.



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Caption: Standard PPE for handling **Methyl 4-bromo-3-formylbenzoate**.

Accidental Release Measures

A clear and practiced spill response plan is vital. The following workflow details the steps to be taken in the event of a spill.



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Caption: Workflow for handling a chemical spill.

Toxicological and Ecological Information

Endpoint	Information
Acute Toxicity	Harmful if swallowed. No specific LD50 or LC50 data available from the conducted search.
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.
Carcinogenicity	No data available.
Mutagenicity	No data available.
Ecotoxicity	No specific data available. Should not be released into the environment.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste generators must determine whether a discarded chemical is classified as hazardous. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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References

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